

# Proper Disposal Procedures for 1,2-Dioleoyl-3-Lauroyl-rac-glycerol-13C3

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## Compound of Interest

Compound Name: 1,2-Dioleoyl-3-Lauroyl-rac-glycerol-13C3

Cat. No.: B12300658

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Essential Safety and Logistical Information for Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive guide to the proper disposal of **1,2-Dioleoyl-3-Lauroyl-rac-glycerol-13C3**, a non-hazardous substance utilized as an internal standard for quantification in research settings. Adherence to these procedures is crucial for maintaining a safe laboratory environment and ensuring regulatory compliance.

## Hazard Assessment

According to the Safety Data Sheet (SDS), **1,2-Dioleoyl-3-Lauroyl-rac-glycerol-13C3** is not classified as a hazardous substance under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals. It has been assigned a health, fire, and reactivity rating of 0 by both the National Fire Protection Association (NFPA) and the Hazardous Materials Identification System (HMIS), indicating a minimal hazard.

## Quantitative Data

No quantitative exposure limits or disposal thresholds have been established for **1,2-Dioleoyl-3-Lauroyl-rac-glycerol-13C3**, as it is considered a non-hazardous compound.

Parameter	Value	Source
GHS Classification	Not classified	Safety Data Sheet
NFPA Rating (Health, Fire, Reactivity)	0, 0, 0	Safety Data Sheet
HMIS Rating (Health, Fire, Reactivity)	0, 0, 0	Safety Data Sheet

## Step-by-Step Disposal Protocol

While **1,2-Dioleoyl-3-Lauroyl-rac-glycerol-13C3** is not classified as hazardous, it is imperative to follow institutional and local regulations for chemical waste disposal. The following protocol provides a general framework for its proper disposal.

### 1. Review Institutional and Local Regulations:

- Before proceeding with disposal, consult your institution's Environmental Health and Safety (EHS) department for specific guidelines on the disposal of non-hazardous chemical waste. [\[1\]](#)[\[2\]](#)[\[3\]](#)
- Local regulations may have specific requirements for the disposal of laboratory chemicals, regardless of their hazard classification.

### 2. Segregate from Hazardous Waste:

- It is crucial to keep non-hazardous waste separate from hazardous waste streams to prevent cross-contamination and reduce disposal costs.[\[4\]](#)
- Designate a specific, clearly labeled container for the collection of non-hazardous waste like **1,2-Dioleoyl-3-Lauroyl-rac-glycerol-13C3**.

### 3. Disposal of Unused Product:

- For small quantities of unused **1,2-Dioleoyl-3-Lauroyl-rac-glycerol-13C3**, consult your EHS department. They will provide guidance on whether it can be disposed of as regular laboratory waste or if it requires special handling.

- Do not dispose of the chemical down the drain or in regular trash unless explicitly approved by your institution's EHS department.[\[5\]](#)[\[6\]](#)

#### 4. Disposal of Empty Containers:

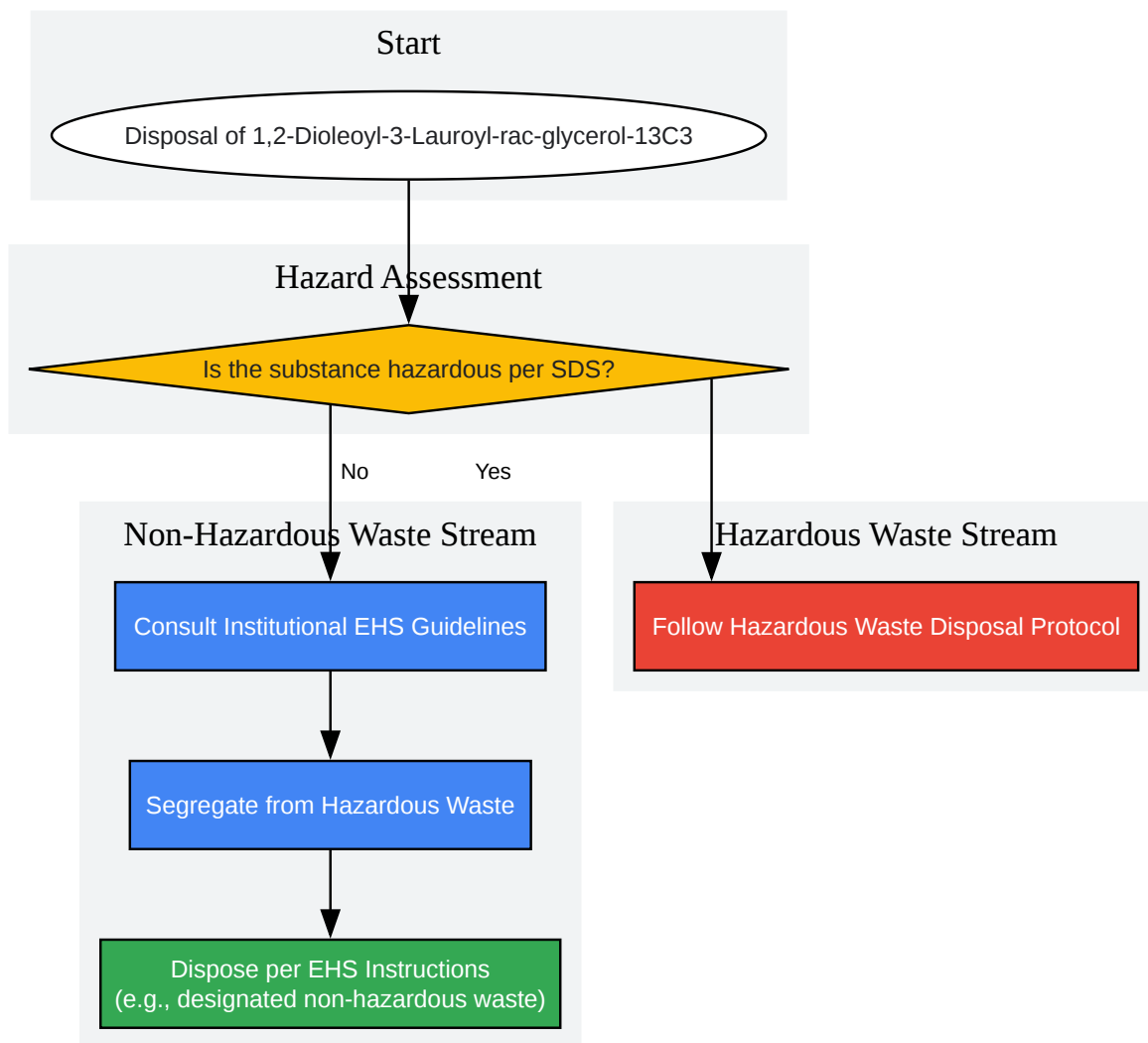
- Ensure containers are fully empty.
- Deface or remove all labels from the empty container to avoid confusion.[\[5\]](#)
- Dispose of the empty container in the appropriate laboratory glassware or solid waste stream as directed by your institution.

#### 5. Spills and Cleanup:

- In the event of a spill, absorb the material with an inert substance (e.g., vermiculite, sand, or earth).
- Collect the absorbed material and contaminated surfaces into a sealed container.
- Dispose of the cleanup materials as non-hazardous waste, following institutional guidelines.

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **1,2-Dioleoyl-3-Lauroyl-rac-glycerol-13C3**.



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Caption: Disposal decision workflow for **1,2-Dioleoyl-3-Lauroyl-rac-glycerol-13C3**.

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## References

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- To cite this document: BenchChem. [Proper Disposal Procedures for 1,2-Dioleoyl-3-Lauroyl-rac-glycerol-13C3]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12300658#1-2-dioleoyl-3-lauroyl-rac-glycerol-13c3-proper-disposal-procedures]

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